

# N-Phenylmaleamic acid molecular weight and formula

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## Compound of Interest

Compound Name: *N-Phenylmaleamic acid*

Cat. No.: *B147418*

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## Technical Guide: N-Phenylmaleamic Acid

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core molecular information for **N-Phenylmaleamic acid**, a maleic acid derivative with applications in agricultural and pharmaceutical research.<sup>[1]</sup>

## Quantitative Molecular Data

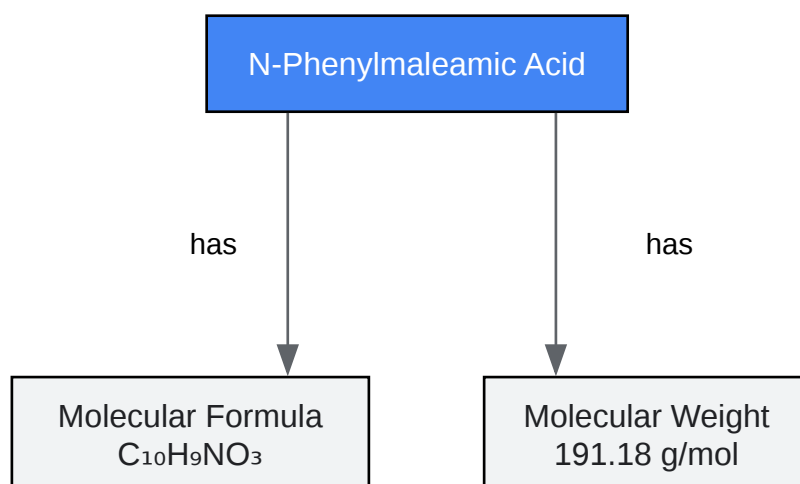
The fundamental molecular properties of **N-Phenylmaleamic acid** have been determined and are summarized below.

Property	Value	Unit
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub>	-
Molecular Weight	191.18	g/mol

Table 1: Core Molecular Data for **N-Phenylmaleamic Acid**.<sup>[1][2][3]</sup>

## Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Figure 1: Relationship between **N-Phenylmaleamic Acid** and its molecular properties.

## Experimental Protocols

The determination of the molecular formula and weight for a compound like **N-Phenylmaleamic acid** typically involves a combination of mass spectrometry and elemental analysis.

### Determination of Molecular Weight via Mass Spectrometry

Objective: To determine the accurate molecular mass of the analyte.

Methodology:

- **Sample Preparation:** A dilute solution of **N-Phenylmaleamic acid** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into a mass spectrometer, typically using Electrospray Ionization (ESI). ESI is a soft ionization technique that minimizes fragmentation, allowing for the observation of the intact molecular ion.
- **Mass Analysis:** The generated ions are guided into a high-resolution mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap analyzer.

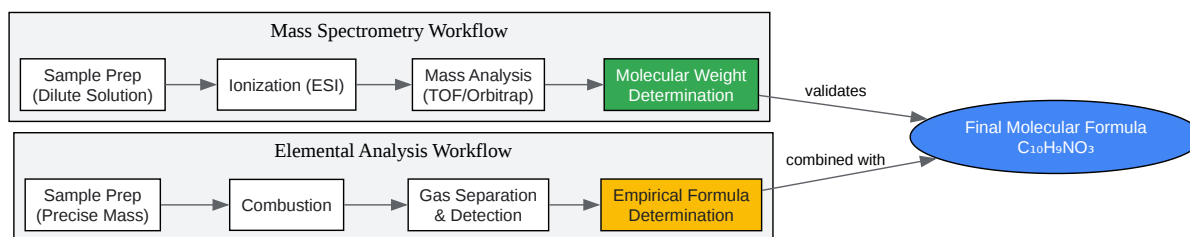
- **Detection:** The mass-to-charge ratio ( $m/z$ ) of the ions is measured. For the molecular ion  $[M+H]^+$  or  $[M-H]^-$ , the instrument records a value corresponding to the mass of the intact molecule plus or minus the mass of a proton.
- **Data Analysis:** The high-resolution mass data is processed to calculate the exact molecular weight of the neutral molecule.

## Determination of Molecular Formula via Elemental Analysis

**Objective:** To determine the empirical formula by quantifying the percentage composition of carbon, hydrogen, and nitrogen.

**Methodology:**

- **Sample Preparation:** A precise, known mass of dry, pure **N-Phenylmaleamic acid** is weighed.
- **Combustion:** The sample is combusted in a furnace at high temperatures (typically  $\geq 900^\circ\text{C}$ ) in a stream of pure oxygen. This process converts carbon to carbon dioxide ( $\text{CO}_2$ ), hydrogen to water ( $\text{H}_2\text{O}$ ), and nitrogen to nitrogen gas ( $\text{N}_2$ ) or nitrogen oxides (which are subsequently reduced back to  $\text{N}_2$ ).
- **Separation and Detection:** The resulting gases are passed through a series of separation columns and detectors.
  - $\text{CO}_2$  and  $\text{H}_2\text{O}$  are typically measured using infrared (IR) detectors.
  - $\text{N}_2$  is measured using a thermal conductivity detector.
- **Calculation:** The mass of each element in the original sample is calculated from the amounts of  $\text{CO}_2$ ,  $\text{H}_2\text{O}$ , and  $\text{N}_2$  detected.
- **Formula Determination:** The percentage composition of each element is used to determine the simplest whole-number ratio of atoms, yielding the empirical formula. This, combined with the molecular weight from mass spectrometry, allows for the definitive determination of the molecular formula,  $\text{C}_{10}\text{H}_9\text{NO}_3$ .



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Figure 2: Experimental workflow for molecular formula determination.

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## References

- 1. N-Phenylmaleamic Acid|Research Chemical [benchchem.com]
- 2. N-Phenylmaleamic acid [webbook.nist.gov]
- 3. N-PHENYLMALEAMIC ACID | 555-59-9 [chemicalbook.com]
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